

3-Chloro-2-nitrophenol chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Chloro-2-nitrophenol

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An In-depth Technical Guide to 3-Chloro-2-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Chloro-2-nitrophenol**, a key chemical intermediate with significant applications in organic synthesis and pharmaceutical development. This document details its chemical structure, IUPAC nomenclature, and physicochemical properties. It further presents a detailed experimental protocol for its synthesis, an analysis of its spectral characteristics, and a review of its current and potential roles in drug discovery and development.

Chemical Structure and Nomenclature

IUPAC Name: **3-chloro-2-nitrophenol**[\[1\]](#)

Synonyms: 2-Nitro-3-chlorophenol[\[1\]](#)

Chemical Structure:



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References

- 1. 3-Chloro-2-nitrophenol | C₆H₄ClNO₃ | CID 13622170 - PubChem [pubchem.ncbi.nlm.nih.gov]
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